

The Environmental Fate and Toxicity of Disperse Brown 4: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse brown 4

Cat. No.: B078617

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited direct experimental data is available for the environmental fate and toxicity of **Disperse Brown 4** (C.I. 11152:1). Therefore, this guide incorporates data from structurally similar disperse brown dyes as a proxy, and this limitation should be considered when interpreting the information presented.

Introduction

Disperse Brown 4, identified by C.I. Number 11152:1 and CAS Number 12223-16-4, is a single azo class disperse dye.^[1] Its molecular formula is C₁₆H₁₅BrCl₂N₄O₄, with a molecular weight of 478.12.^[1] Disperse dyes, including **Disperse Brown 4**, are primarily used in the textile industry to color synthetic hydrophobic fibers. Due to their low water solubility, they are applied as a fine dispersion. This characteristic, however, contributes to their potential environmental persistence. Concerns have been raised regarding the environmental fate and toxicological profile of disperse dyes, as some are known to have the potential to cause allergic reactions, while others are suspected carcinogens.

Environmental Fate

The environmental fate of a chemical substance describes its transport and transformation in the environment. For **Disperse Brown 4**, its persistence, bioaccumulation potential, and mobility are key considerations.

Persistence and Degradation

Disperse dyes are generally resistant to degradation.[2] A screening assessment of the structurally similar Disperse Brown 1:1 suggests that it is expected to be persistent in water, sediment, and soil.[3]

Biodegradation: Information on the aerobic and anaerobic biodegradation of **Disperse Brown 4** is not readily available. However, studies on other disperse brown dyes, such as Disperse Brown 118 and Disperse Brown 3REL, have demonstrated that biodegradation can occur under specific conditions with certain microorganisms. For instance, *Brevibacillus laterosporus* has been shown to degrade Disperse Brown 118, while *Bacillus* sp. VUS can degrade Disperse Brown 3REL. The degradation of azo dyes often involves the reductive cleavage of the azo bond ($-N=N-$), which can lead to the formation of aromatic amines. Some of these aromatic amines are of toxicological concern.

Photodegradation: Disperse dyes are generally designed to be lightfast and are therefore quite resistant to photodegradation.[2] Studies on a range of commercial dyes have shown that they exhibit slow degradation under natural sunlight.[2]

Bioaccumulation

The potential for a substance to accumulate in living organisms is a critical aspect of its environmental risk assessment. A screening assessment for the analogous Disperse Brown 1:1 indicates a moderate to high octanol-water partition coefficient (log Kow) ranging from 4.1 to 4.8.[3] This suggests a potential for bioaccumulation in aquatic organisms. The PubChem database also lists the structurally similar "Disperse Brown 1" as having hazard traits for bioaccumulation and environmental persistence.

Mobility and Transport

The mobility of **Disperse Brown 4** in the environment is largely dictated by its low water solubility and its tendency to adsorb to solids. The high log Koc (read-across value of 3.4 to 4.2) for the similar Disperse Brown 1:1 suggests a strong affinity for organic matter in soil and sediment.[3] Consequently, after release into aquatic environments, **Disperse Brown 4** is expected to partition primarily to sediments and, to a lesser extent, to agricultural soils amended with sewage sludge.[3]

Ecotoxicity

The ecotoxicity of **Disperse Brown 4** refers to its potential to cause adverse effects on aquatic and terrestrial organisms.

Aquatic Toxicity

Specific aquatic toxicity data (LC50 for fish, EC50 for *Daphnia magna*, and EC50 for algae) for **Disperse Brown 4** are not available in the public domain. However, the general class of disperse dyes is known to exhibit toxicity to aquatic life. The breakdown products of azo dyes, aromatic amines, can also be toxic.

Terrestrial Toxicity

No specific data on the toxicity of **Disperse Brown 4** to terrestrial organisms was found. Due to its expected partitioning to soil and sediment, the potential for exposure to soil-dwelling organisms exists.

Data Summary

Table 1: Physicochemical Properties and Environmental Fate Parameters of **Disperse Brown 4** and its Analogues

Parameter	Value	Data Source
Disperse Brown 4		
C.I. Number	11152:1	[1]
CAS Number	12223-16-4	[1]
Molecular Formula	C16H15BrCl2N4O4	[1]
Molecular Weight	478.12	[1]
Disperse Brown 1:1 (Analogue)		
Log Kow	4.1 - 4.8	[3]
Log Koc	3.4 - 4.2 (read-across)	[3]
Persistence	Expected to be persistent in water, sediment, and soil	[3]

Table 2: Ecotoxicity Data for Structurally Similar Disperse Dyes (Read-Across)

Test Organism	Endpoint	Value (mg/L)	Substance	Data Source
Daphnia magna	Chronic NOEC	-	Disperse Yellow 3	[4]
Daphnia magna	Chronic LOEC	-	Disperse Yellow 3	[4]
Fish (various)	Acute LC50	-	-	-
Algae (various)	EC50	-	-	-

Note: Specific quantitative values for the ecotoxicity of Disperse Brown 4 are not available. The table indicates the type of data that would be relevant.

Experimental Protocols

Detailed experimental protocols for studies specifically on **Disperse Brown 4** are not available. The following are generalized protocols based on standard methods for testing the environmental fate and toxicity of dyes.

Biodegradation Study (based on OECD 301F)

Objective: To assess the ready biodegradability of **Disperse Brown 4** in an aerobic aqueous medium.

Methodology:

- Test System: Manometric respirometry.

- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Test Substance Concentration: A known concentration of **Disperse Brown 4** is added to the test medium. Due to its low solubility, it may be necessary to use a carrier solvent or a dispersing agent.
- Procedure: The consumption of oxygen by the microbial population in the presence of the test substance is measured over a 28-day period.
- Analysis: The percentage of biodegradation is calculated based on the ratio of the measured oxygen consumption to the theoretical oxygen demand (ThOD).
- Pass Criteria: The substance is considered readily biodegradable if it reaches 60% of its ThOD within a 10-day window during the 28-day test.^[5]

Acute Toxicity Test with *Daphnia magna* (based on OECD 202)

Objective: To determine the acute immobilization of *Daphnia magna* when exposed to **Disperse Brown 4**.

Methodology:

- Test Organism: *Daphnia magna* (less than 24 hours old).
- Test Substance: A series of concentrations of **Disperse Brown 4** are prepared in a suitable medium.
- Procedure: Daphnids are exposed to the test concentrations for 48 hours.
- Endpoint: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Analysis: The EC₅₀ (the concentration that causes immobilization in 50% of the daphnids) is calculated.

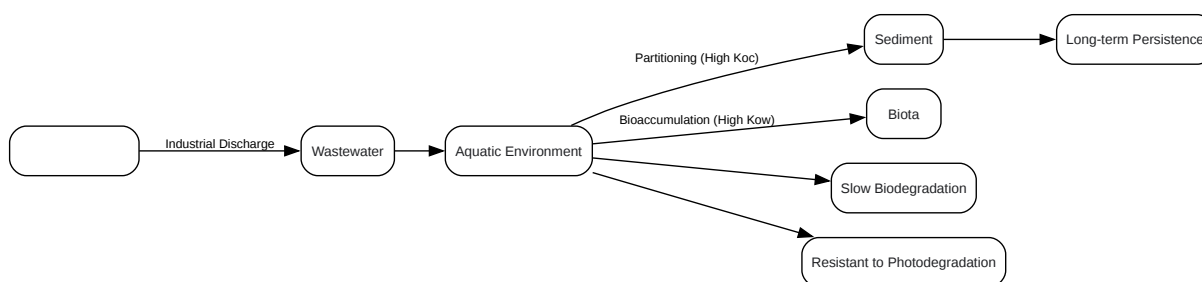
Analytical Detection in Environmental Samples (based on HPLC)

Objective: To quantify the concentration of **Disperse Brown 4** in water and sediment samples.

Methodology:

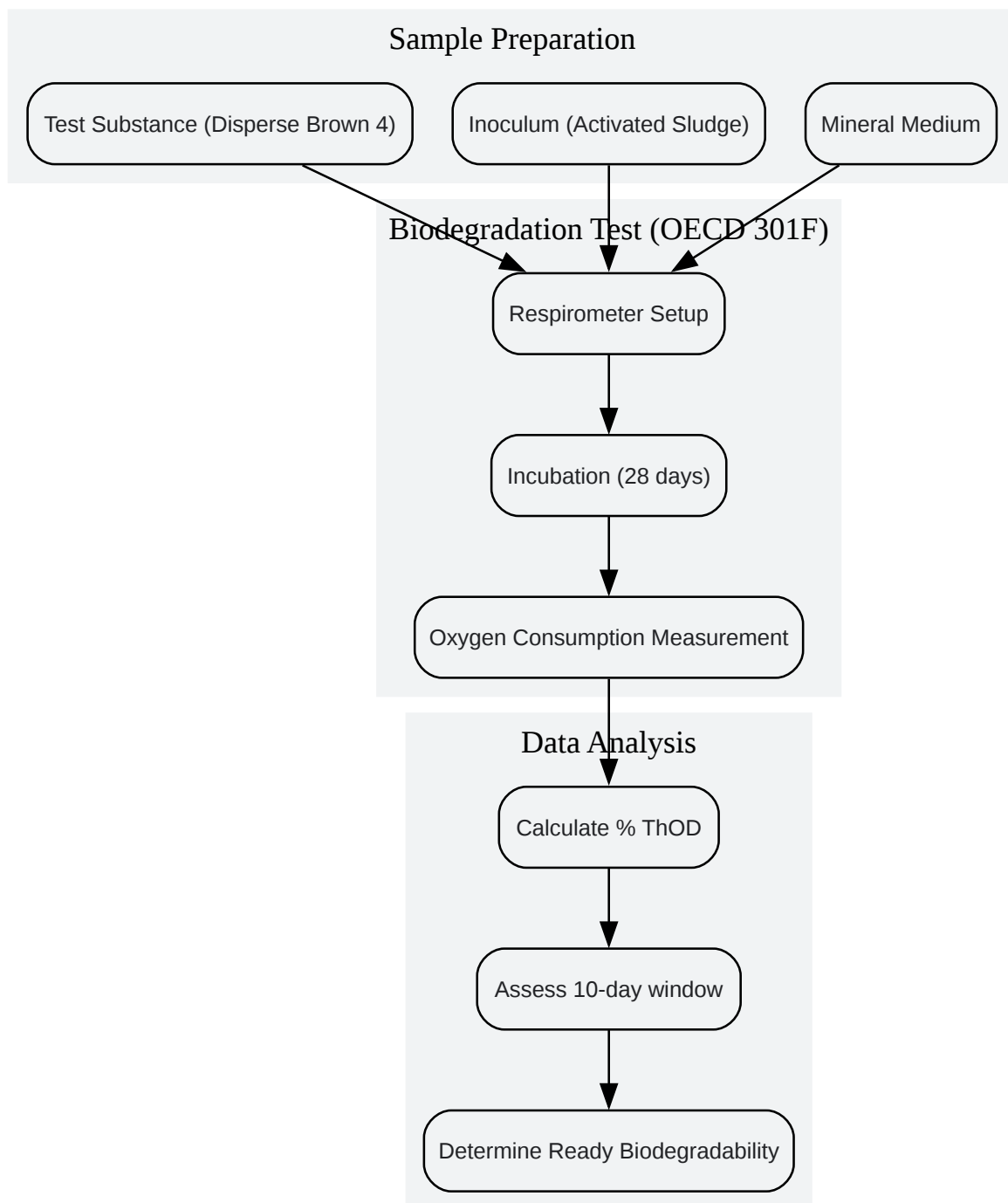
- Sample Preparation:
 - Water: Solid-phase extraction (SPE) to concentrate the analyte.
 - Sediment/Soil: Solvent extraction followed by clean-up.
- Instrumentation: High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector (e.g., Diode Array Detector or Mass Spectrometry).
- Chromatographic Conditions:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of an aqueous solution (e.g., water with a buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Quantification: The concentration of **Disperse Brown 4** is determined by comparing the peak area of the sample to a calibration curve prepared with known standards.

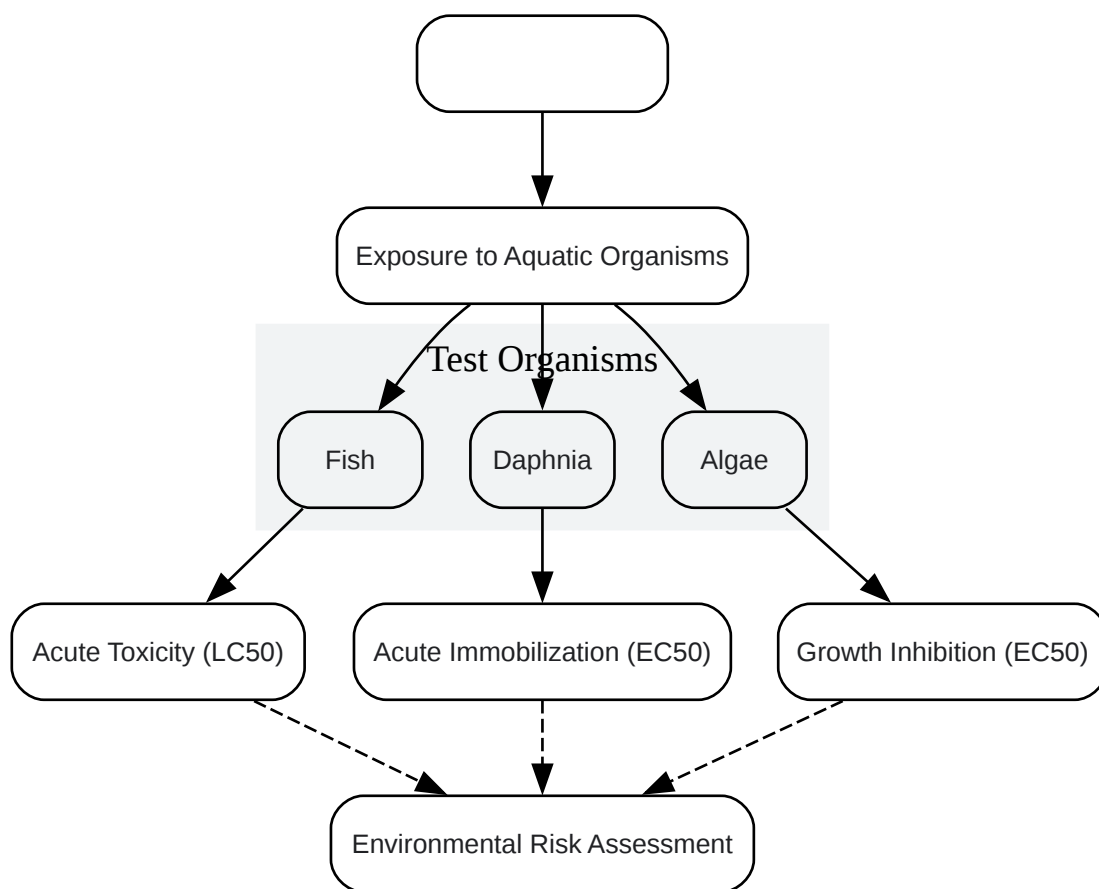
Visualizations



[Click to download full resolution via product page](#)

*Environmental fate pathway of **Disperse Brown 4**.*





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. Screening Assessment for the Challenge Ethanol, 2,2'-[[4-[(2-bromo-6-chloro-4-nitrophenyl)azo]-3-chlorophenyl]imino]bis- (Disperse Brown 1:1) - Canada.ca [canada.ca]
- 4. researchgate.net [researchgate.net]
- 5. oecd.org [oecd.org]

- To cite this document: BenchChem. [The Environmental Fate and Toxicity of Disperse Brown 4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078617#environmental-fate-and-toxicity-of-disperse-brown-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com